

Application Notes and Protocols for AD1058 in Cell Culture Studies

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AD1058

Cat. No.: B15619280

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These application notes provide detailed protocols for utilizing **AD1058**, a potent and selective Ataxia Telangiectasia and Rad3-related (ATR) kinase inhibitor, in cell culture-based research. The provided information is intended to guide researchers in designing and executing experiments to investigate the cellular effects of **AD1058**.

Introduction

AD1058 is an orally active and blood-brain barrier-permeable small molecule inhibitor of ATR with a high degree of selectivity.[1][2][3] ATR is a critical kinase in the DNA Damage Response (DDR) pathway, playing a key role in orchestrating cellular processes to repair stalled replication forks and associated DNA double-strand breaks.[4][5] By inhibiting ATR, **AD1058** can induce synthetic lethality in tumor cells with existing defects in other DDR pathways, such as those with mutations in the Ataxia-Telangiectasia Mutated (ATM) gene.[4] This makes **AD1058** a promising candidate for cancer therapy, particularly in combination with DNA-damaging agents or for tumors reliant on ATR for survival.[4][5] In cell culture models, **AD1058**

has been shown to inhibit cell proliferation, induce S-phase cell cycle arrest, and promote apoptosis in various cancer cell lines.[\[1\]](#)

Data Presentation

Table 1: In Vitro Activity of AD1058

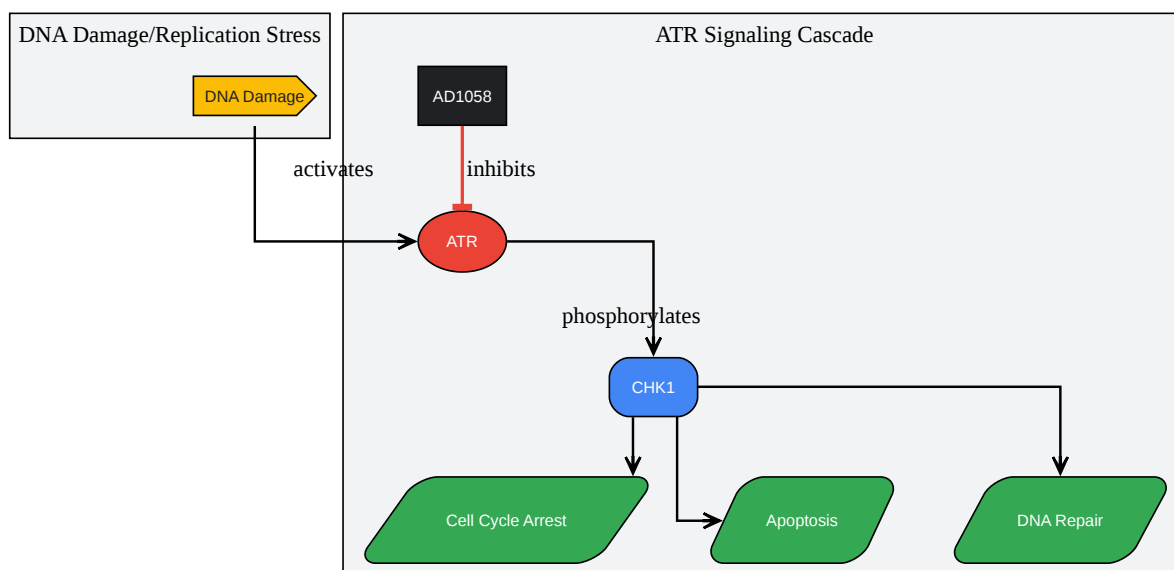
Parameter	Value	Notes
Target	ATR Kinase	A key regulator of the DNA Damage Response. [4]
IC50 (ATR Kinase)	1.6 nM	Half-maximal inhibitory concentration against the isolated enzyme. [1] [2] [3]
Cellular IC50 Range	0.19 - 5.28 μ M	Anti-proliferative activity in various cancer cell lines after 72 hours of treatment. [1]

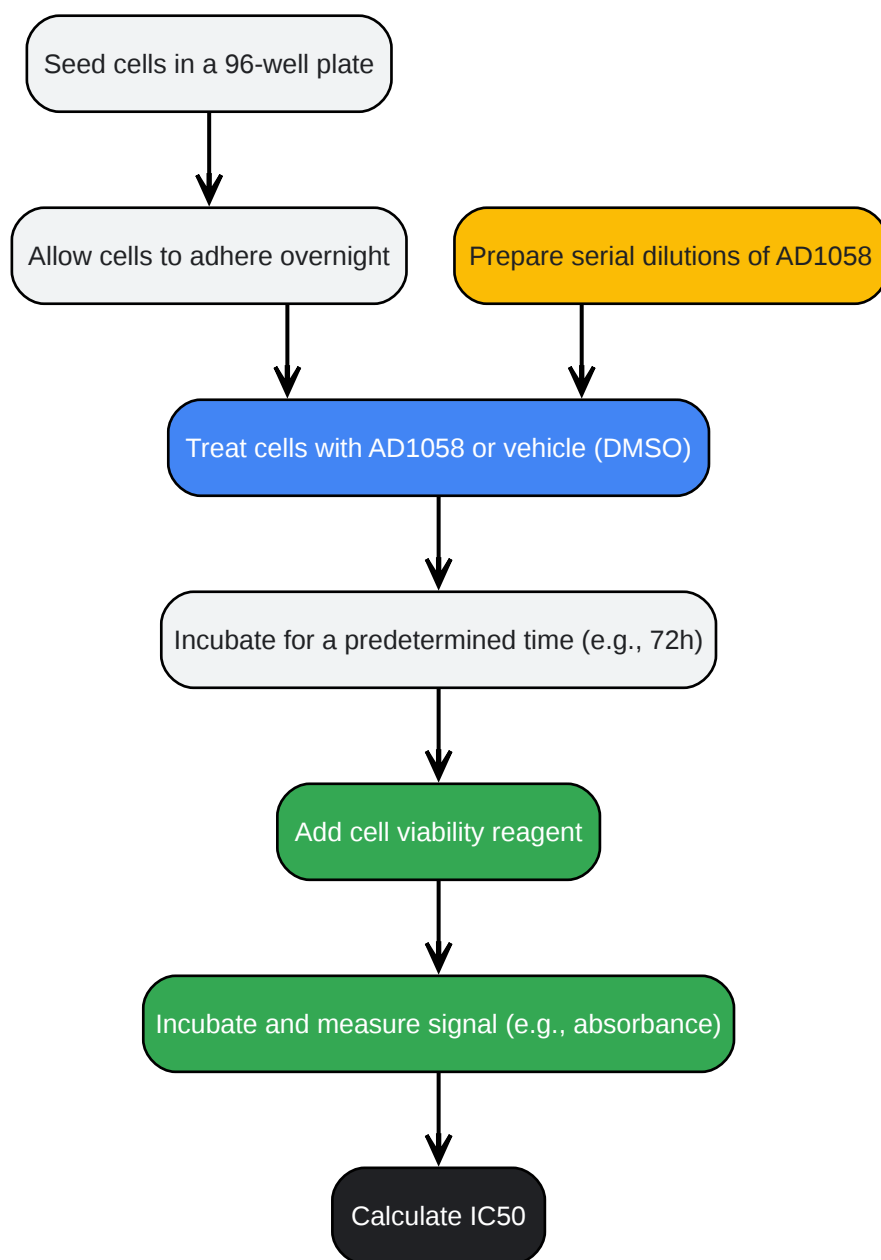
Table 2: Anti-proliferative Activity of AD1058 in Various Cancer Cell Lines (72h incubation)

Cell Line	Cancer Type	IC50 (μM)
Granta-519	B-cell lymphoma	0.19[1][3]
OCI-Ly10	B-cell lymphoma	Not specified
SU-DHL4	B-cell lymphoma	Not specified
A2780	Ovarian Cancer	0.34[1]
LoVo	Colorectal Cancer	0.040 (ATM-deficient)[4]
HCT116	Colorectal Cancer	Not specified
HT-29	Colorectal Cancer	Not specified
DLD1	Colorectal Cancer	Not specified
NCI-H446	Lung Cancer	Not specified
Capan-1	Pancreatic Cancer	4.43[1]
PC-3	Prostate Cancer	Not specified
SW620	Colorectal Cancer	0.095 (ATM-deficient)[4]
OVCAR-3	Ovarian Cancer	0.098 (ATM-deficient)[4]

Signaling Pathway

The primary mechanism of action of **AD1058** is the inhibition of the ATR kinase, a central component of the DNA Damage Response pathway.





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- [5. Discovery of Preclinical Candidate AD1058 as a Highly Potent, Selective, and Brain-Penetrant ATR Inhibitor for the Treatment of Advanced Malignancies - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [Application Notes and Protocols for AD1058 in Cell Culture Studies]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15619280/docs#application-notes-and-protocols-for-ad1058-in-cell-culture-studies\]](https://www.benchchem.com/product/b15619280/docs#application-notes-and-protocols-for-ad1058-in-cell-culture-studies)

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